

MTEOA MeOSO3 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MTEOA MeOSO3

Cat. No.: B1597316

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An In-depth Technical Guide to Tris(2-hydroxyethyl)methylammonium methylsulfate (**MTEOA MeOSO3**)

Introduction

Tris(2-hydroxyethyl)methylammonium methylsulfate, commonly referred to as **MTEOA MeOSO3**, is a third-generation ionic liquid (IL) recognized for its favorable environmental profile, including good biocompatibility and biodegradability. It is composed of a tris(2-hydroxyethyl)methylammonium cation and a methylsulfate anion.[1] This compound's amphiphilic nature, stemming from its charged, hydrophilic head and nonpolar hydrocarbon portions, allows it to function effectively as a surfactant.[1] Due to its unique properties, including negligible vapor pressure, it is considered a "green solvent".[1] **MTEOA MeOSO3** has garnered interest for its excellent antistatic, dispersing, and emulsifying characteristics, which are valuable in various chemical and biological processes.[1] Its stability in aqueous solutions further enhances its utility.[1]

Chemical Structure and Physicochemical Properties

The chemical structure of **MTEOA MeOSO3** consists of the tris(2-hydroxyethyl)methylammonium cation ($[\text{MTEOA}]^+$) and the methyl sulfate anion ($[\text{MeOSO}_3]^-$). The presence of three hydroxyl (-OH) groups on the cation allows for significant hydrogen bonding.[1]

Table 1: Chemical Identifiers and Basic Properties

Identifier	Value
Chemical Name	Tris(2-hydroxyethyl)methylammonium methylsulfate
Common Abbreviation	MTEOA MeOSO3
CAS Number	29463-06-7
Molecular Formula	C ₈ H ₂₁ NO ₇ S
Molecular Weight	275.32 g/mol [2][3]
Physical Form	Liquid[4]
SMILES String	<chem>COS([O-])(=O)=O.C--INVALID-LINK--(CCO)CCO</chem> [4]
InChI Key	WLTHPEHYBIKNHR-UHFFFAOYSA-M[4]

Table 2: Physicochemical Data

Property	Value	Notes
Assay	≥98%	Commercially available purity[4]
Flash Point	approx. 198 °C	Closed cup (ISO 2719)[2]
Storage Class	10 - Combustible liquids	[4]
Viscosity	15.8–23.4 mPa·s	For binary mixtures with water/ethanol at 298.15 K

Note: A comprehensive set of thermophysical properties for the pure compound is not readily available in the cited literature. Much of the existing data pertains to its aqueous solutions.[1]

Synthesis

While a specific, detailed protocol for the synthesis of **MTEOA MeOSO3** is not extensively published, the general synthesis route for similar quaternary ammonium salts involves the

quaternization of a tertiary amine.

Conceptual Synthesis Protocol:

- **Starting Materials:** The synthesis would logically start with triethanolamine (tris(2-hydroxyethyl)amine) and a methylating agent, such as dimethyl sulfate.
- **Reaction:** Triethanolamine would be reacted with dimethyl sulfate. The lone pair of electrons on the nitrogen atom of triethanolamine attacks one of the methyl groups of dimethyl sulfate in a nucleophilic substitution reaction (SN2).
- **Product Formation:** This reaction forms the desired tris(2-hydroxyethyl)methylammonium cation and the methylsulfate anion as the counter-ion.
- **Purification:** The final product would likely require purification to remove any unreacted starting materials or byproducts.

A related patent describes the synthesis of a fatty acid ester derivative, where triethanolamine is first esterified with a fatty acid, and the resulting product is then quaternized with dimethyl sulfate.^[5]

Biological Activity and Signaling Pathways

Current scientific literature does not indicate that **MTEOA MeOSO₃** directly modulates specific intracellular signaling pathways. Its primary role in a biological context is as a biocompatible material. Cytotoxicity assessments have shown it to be nontoxic to human skin cells, making it suitable for use in on-skin electronic devices. Its "bio-friendly" nature is a key feature for its application in biomedical devices that interface with biological systems.

Applications in Drug Development and Research

The properties of **MTEOA MeOSO₃** make it a versatile compound in research and development.

- **Organic Electrochemical Transistors (OECTs):** A significant application of **MTEOA MeOSO₃** is as an additive to the conductive polymer PEDOT:PSS. It has been shown to enhance the performance of OECTs, which are used for biosensing applications such as electrocardiography (ECG) signal acquisition and the detection of ions like Na⁺ and K⁺ in

physiological ranges.[4] The addition of **MTEOA MeOSO3** can lead to high transconductance, fast response times, and excellent stability in these devices.

- **Surfactant and Stabilizer:** Its amphiphilic nature makes it an excellent emulsifying and dispersing agent.[1] It can be used to stabilize colloidal systems and improve the solubility of reactants in organic synthesis.[1]
- **Ammonia Capture:** **MTEOA MeOSO3** has demonstrated effectiveness in ammonia absorption, which can be relevant in various industrial and environmental applications.[1]

Experimental Protocols

Fabrication of a PEDOT:PSS/[MTEOA][MeOSO3]-based OECT (Representative Protocol)

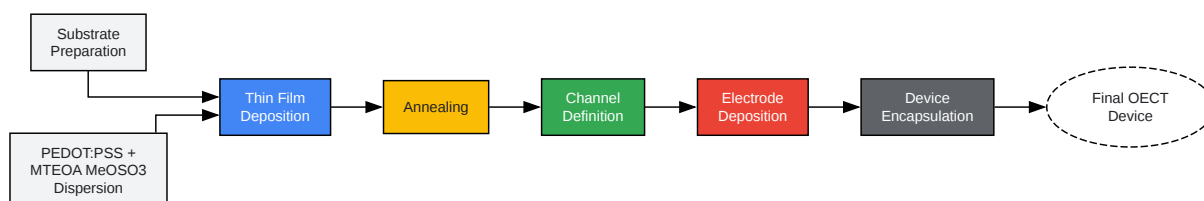
This protocol is a generalized representation based on common practices for OECT fabrication.

- **Substrate Preparation:** Begin with a clean substrate, such as glass or flexible polyethylene terephthalate (PET). The substrate should be thoroughly cleaned using a sequence of solvents (e.g., acetone, isopropanol) and dried.
- **PEDOT:PSS Formulation:** Prepare an aqueous dispersion of PEDOT:PSS. Add **MTEOA MeOSO3** to this dispersion at a specific concentration (e.g., a certain weight percentage). The mixture should be stirred to ensure homogeneity.
- **Film Deposition:** Deposit a thin film of the PEDOT:PSS/[MTEOA][MeOSO3] mixture onto the prepared substrate. This can be achieved using techniques like spin coating or inkjet printing to control the film thickness and uniformity.
- **Annealing:** The coated substrate is then typically annealed (heated) at a specific temperature (e.g., 120-140°C) for a set duration to remove the solvent and improve the film's conductivity and morphology.
- **Channel Definition:** Define the active channel of the OECT. This can be done through photolithography and etching or by using a shadow mask during deposition.

- **Electrode Deposition:** Deposit the source and drain electrodes (commonly gold) onto the PEDOT:PSS channel. A gate electrode is also integrated into the device, often made of a biocompatible metal like gold or platinum.
- **Encapsulation:** Encapsulate the device, leaving the active channel and electrode contact pads exposed, to ensure stable operation in an aqueous environment.

Visualizations

Logical Workflow for OECT Fabrication



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Caption: A diagram illustrating the key steps in the fabrication of an Organic Electrochemical Transistor (OECT) using a PEDOT:PSS/[MTEOA][MeOSO₃] active layer.

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- To cite this document: BenchChem. [MTEOA MeOSO₃ chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597316#mteoa-meoso3-chemical-structure-and-properties]

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